

# "Ethyl (3-(triethoxysilyl)propyl)carbamate" molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl (3-(triethoxysilyl)propyl)carbamate

Cat. No.: B095803

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## In-Depth Technical Guide: Ethyl (3-(triethoxysilyl)propyl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **Ethyl (3-(triethoxysilyl)propyl)carbamate**, a versatile organosilicon compound. This document is intended for researchers, scientists, and professionals in drug development who require precise data for experimental design and material characterization.

## Physicochemical Data

The fundamental molecular properties of **Ethyl (3-(triethoxysilyl)propyl)carbamate** are summarized below. These values are critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C12H27NO5Si[1][2][3][4]
Molecular Weight	293.43 g/mol [1][2][5]
IUPAC Name	ethyl N-(3-triethoxysilylpropyl)carbamate[1]
CAS Number	17945-05-0[2][5]

## Experimental Protocols & Methodologies

The determination of the molecular weight and formula of **Ethyl (3-(triethoxysilyl)propyl)carbamate** is typically achieved through a combination of mass spectrometry and elemental analysis.

### 1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the accurate molecular mass of the compound.
- Methodology: High-resolution mass spectrometry (HRMS), often coupled with techniques like electrospray ionization (ESI), is employed.
  - Sample Preparation: A dilute solution of the compound is prepared in a suitable volatile solvent (e.g., methanol or acetonitrile).
  - Ionization: The sample is introduced into the ESI source, where it is nebulized and ionized to produce protonated molecules  $[M+H]^+$  or other adducts.
  - Mass Analysis: The ions are guided into a mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap), which separates them based on their mass-to-charge ratio ( $m/z$ ).
  - Data Analysis: The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion. The accurate mass is then used to confirm the molecular weight. For **Ethyl (3-(triethoxysilyl)propyl)carbamate**, a prominent peak would be expected around  $m/z$  294.1731, corresponding to the  $[M+H]^+$  ion.

### 2. Elemental Analysis for Molecular Formula Determination

- Objective: To determine the empirical and molecular formula by quantifying the percentage of each element (C, H, N, Si).
- Methodology: Combustion analysis is the standard method.
  - Sample Preparation: A precisely weighed amount of the pure compound is placed in a tin capsule.
  - Combustion: The sample is combusted at high temperatures (typically  $>900^{\circ}\text{C}$ ) in a stream of oxygen. This process converts carbon to  $\text{CO}_2$ , hydrogen to  $\text{H}_2\text{O}$ , and nitrogen to  $\text{N}_2$  gas. Silicon is converted to  $\text{SiO}_2$ .
  - Separation and Detection: The combustion gases are passed through a series of columns to separate them. The amount of each gas is then quantified using thermal conductivity or infrared detectors.
  - Calculation: The weight percentages of C, H, and N are calculated. The percentage of silicon can be determined from the residual  $\text{SiO}_2$  ash or by other methods like inductively coupled plasma (ICP) spectroscopy. These percentages are then used to derive the empirical formula, which, in conjunction with the molecular weight from mass spectrometry, confirms the molecular formula as  $\text{C}_{12}\text{H}_{27}\text{NO}_5\text{Si}$ .

## Logical Relationship Diagram

The following diagram illustrates the logical workflow for characterizing the fundamental properties of a chemical compound like **Ethyl (3-(triethoxysilyl)propyl)carbamate**.

Caption: Workflow for determining molecular weight and formula.

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## References

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)